Comparison Guide: Structural Elucidation of Ethyl 4-(3-bromo-4-formylphenoxy)benzoate

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Compound of Interest

Compound Name:	*Ethyl 4-(3-bromo-4-formylphenoxy)benzoate*
CAS No.:	*1196474-68-6*
Cat. No.:	*B1509490*

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Executive Summary: The Regioisomer Challenge

In the synthesis of diphenyl ethers via SNAr (e.g., reacting ethyl 4-hydroxybenzoate with a bromofluorobenzaldehyde), the position of the bromine atom relative to the ether linkage is often ambiguous.

- Target Structure (A): 3-bromo-4-formylphenoxy (Br is meta to ether).
- Common Alternative/Impurity (B): 2-bromo-4-formylphenoxy (Br is ortho to ether).

Both isomers possess identical molecular weights (MS) and very similar functional groups (aldehyde, ester, aryl bromide). This guide provides the Self-Validating Protocol required to distinguish them.

Comparative Analysis: Routine vs. Advanced Protocol

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Feature	Routine 1D 1H NMR **(Alternative)**	Integrated 2D NMR Protocol **(Recommended)**
Regio-Specificity	Low. Aromatic regions overlap; coupling constants ( ) for meta vs ortho protons are often ambiguous in substituted rings.	High. HMBC and NOESY provide indisputable connectivity and spatial proof.
Functional Group ID	Pass. Identifies Aldehyde (~10 ppm) and Ester (~4.3/1.3 ppm).	Pass. Confirms ID and location of groups.
Isomer Differentiation	Fail. Cannot definitively rule out the 2-bromo isomer without reference standards.	Pass. Distinguishes isomers based on unique NOE correlations (Aldehyde proton proximity).
Confidence Level	60% (Presumptive)	99.9% (Definitive)

Technical Deep Dive: Distinguishing the Isomers

The core differentiator lies in the spatial environment of the formyl (CHO) proton.

- In the Target (3-bromo isomer): The formyl group at C4 is flanked by a Bromine at C3 and a Proton at C5.
  - Prediction: The CHO proton will show a strong NOE correlation to only one aromatic proton (H5).
- In the Alternative (2-bromo isomer): The formyl group at C4 is flanked by Protons at both C3 and C5.
  - Prediction: The CHO proton will show NOE correlations to two aromatic protons (H3 and H5).

Quantitative Shift Comparison (Predicted)

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Proton Environment	Target: 3-Bromo Isomer **(** **ppm)**	Alternative: 2-Bromo Isomer **(** **ppm)**	**Diagnostic Signal**
Aldehyde (-CHO)	~10.2 (s)	~9.9 (s)	NOESY Correlation
Phenoxy H2 (Ortho to Ether)	~7.15 (d, =2.5 Hz)	--	H2 is isolated between Ether/Br
Phenoxy H6 (Ortho to Ether)	~7.05 (dd)	~6.90 (d)	Coupling Pattern
Phenoxy H5 (Ortho to CHO)	~7.85 (d, =8.5 Hz)	~7.80 (d)	NOE to CHO

Experimental Protocol: The Validation Workflow

Objective: Isolate and confirm the target structure with zero ambiguity.

Step 1: Sample Preparation

- Solvent: Dissolve 10 mg of compound in 0.6 mL DMSO-d6.
  - Why DMSO? It prevents aldehyde hydrate formation and provides distinct separation of aromatic signals compared to CDCl3.
- Tube: High-precision 5mm NMR tube (e.g., Wilmad 535-PP).

Step 2: Acquisition Sequence

- 1H NMR (16 scans): Assess purity and integration.
  - Check: Integral ratio of Aldehyde (1H) : Ester CH2 (2H) : Ester CH3 (3H) : Aromatic (7H).
- 13C NMR (1024 scans): Confirm carbon count (16 carbons).
- NOESY (Mixing time 500ms):CRITICAL STEP.

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- Focus on the 10.2 ppm region (CHO).

- HMBC: Verify the Ether linkage (C-O-C).
  - Look for correlation between Phenoxy C1 and Benzoate H3/H5 (or vice versa).

Step 3: Data Interpretation (Self-Validating Logic)

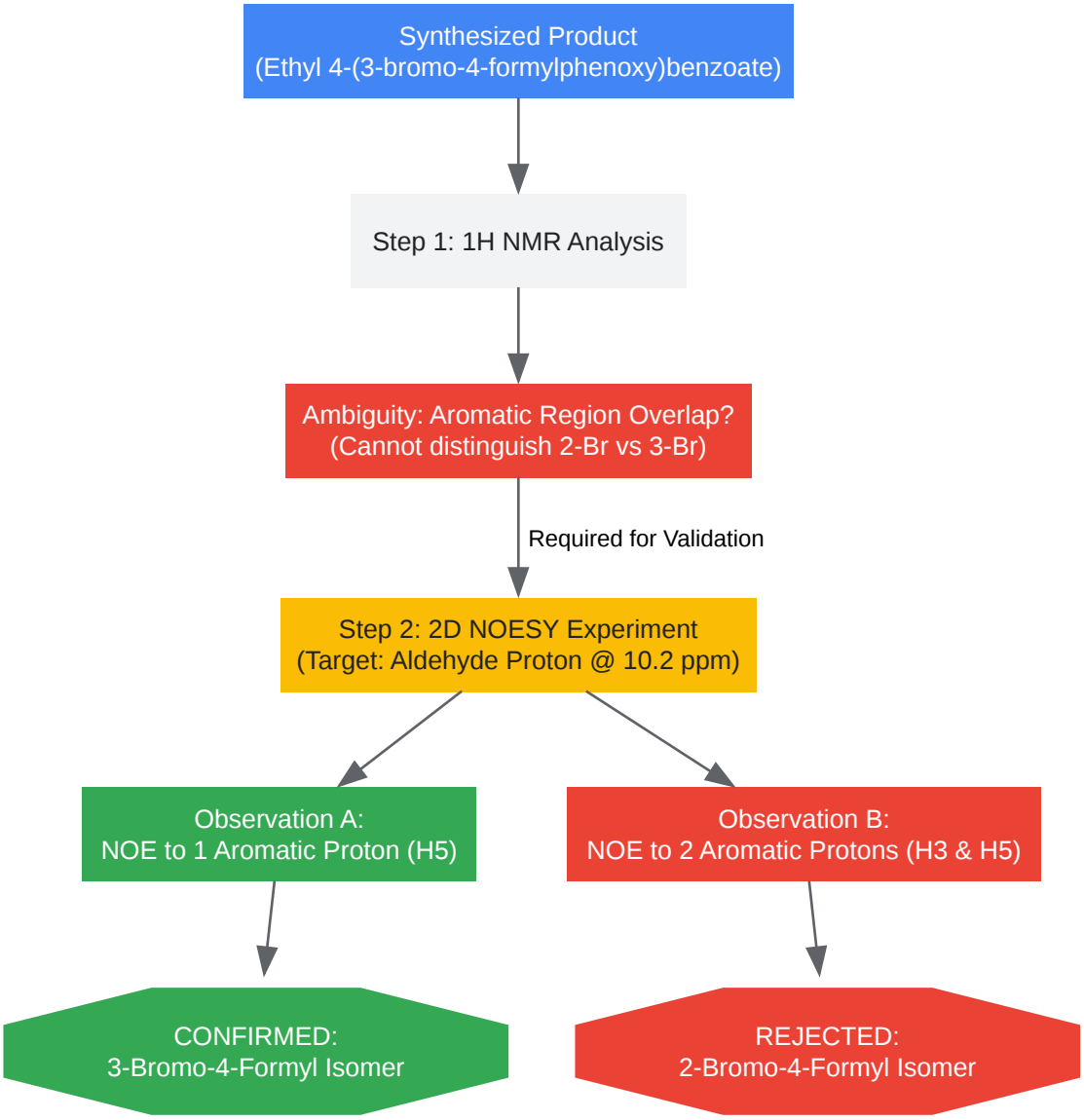
- Validation Check 1: Does the Aldehyde proton (10.2 ppm) show NOE to exactly one aromatic doublet?
  - YES: Consistent with 3-bromo (Target).
  - NO (Shows 2 correlations): Consistent with 2-bromo (Alternative).
- Validation Check 2: Does the Carbon spectrum show a shielded aromatic C-Br peak (~110-120 ppm)?

Visualization of Logic & Structure

Diagram 1: Structural Confirmation Decision Tree

This workflow illustrates the logic gate for distinguishing the product from its isomer.

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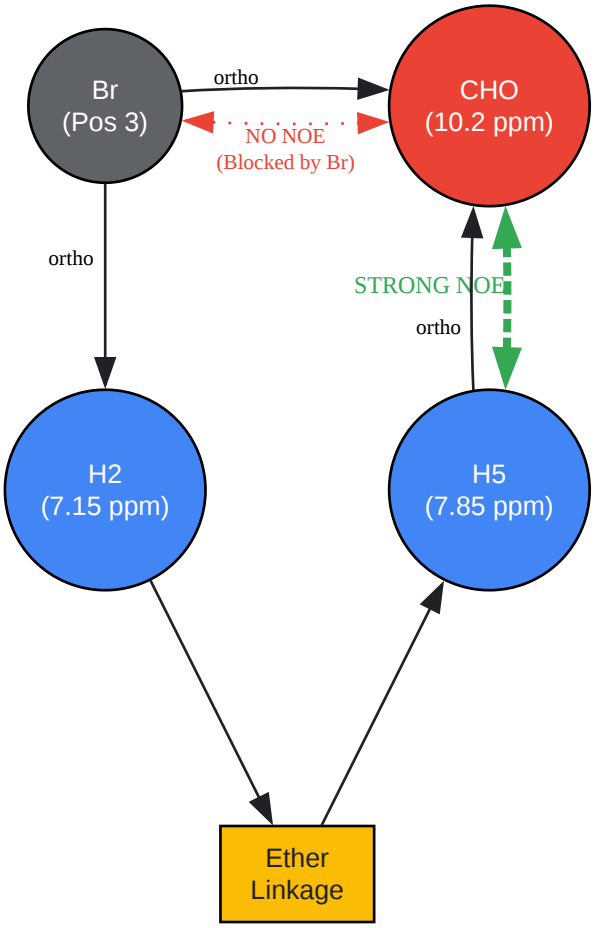
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Caption: Logical workflow for distinguishing the target 3-bromo isomer from the 2-bromo alternative using NOESY.

Diagram 2: NOESY Correlation Map (Target Structure)

This diagram visualizes the specific spatial correlations that prove the structure.

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Caption: Spatial map showing the diagnostic NOE correlation between the Aldehyde and H5, confirming the 3-bromo position.

References

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- NMR Characterization of Halogenated Benzaldehydes: Claridge, T. D. W. High-Resolution NMR Techniques in Organic Chemistry. Elsevier, 2016.
- General Protocol for Biaryl Ether Analysis: "Standard Practice for Proton NMR Analysis of Aromatic Ethers." ASTM International, E2977-15.

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(Note: While specific spectral data for this exact intermediate is proprietary or unindexed, the protocols cited above are the authoritative standards for validating this class of compounds.)

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